

Application Notes and Protocols: Synthesis of Slow-Release Nitrogen Fertilizers from Dimethylolurea

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Compound of Interest		
Compound Name:	Dimethylolurea	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the synthesis of slow-release nitrogen fertilizers derived from **dimethylolurea**. The information is intended to guide researchers in the development and evaluation of enhanced efficiency fertilizers aimed at improving nutrient uptake by plants and minimizing environmental nitrogen loss.

Introduction

Conventional nitrogen fertilizers, such as urea, are highly soluble and prone to rapid loss from the soil through leaching and volatilization. This reduces their efficiency and can lead to environmental pollution. Slow-release fertilizers (SRFs) offer a solution by gradually releasing nitrogen in a manner that is synchronized with the nutritional needs of crops. **Dimethylolurea**, an intermediate in the synthesis of urea-formaldehyde (UF) resins, is a key precursor for a class of SRFs.[1] By controlling the polymerization of **dimethylolurea**, fertilizers with varying nitrogen release characteristics can be produced.[2] These fertilizers offer the benefits of a high nitrogen content, low burn potential, and the ability to tailor nitrogen release rates.

Synthesis of Dimethylolurea



The foundational step in producing these SRFs is the synthesis of **dimethylolurea** from urea and formaldehyde. This reaction is typically carried out under alkaline conditions.

Chemical Reaction

The reaction proceeds in two stages, starting with the formation of monomethylolurea, which then reacts with another formaldehyde molecule to form **dimethylolurea**.

Stage 1: Formation of Monomethylolurea

 $CO(NH_2)_2 + CH_2O \rightarrow CO(NH_2)(NHCH_2OH)$

Stage 2: Formation of Dimethylolurea

 $CO(NH_2)(NHCH_2OH) + CH_2O \rightarrow CO(NHCH_2OH)_2$

Experimental Protocol for Dimethylolurea Synthesis

This protocol is based on established laboratory procedures and can be scaled as needed.

Materials:

- Urea (30.0 g)
- Formaldehyde solution (37% w/w, 81.2 g)
- Sodium hydroxide (NaOH) solution (10% w/w) or other suitable base (e.g., Ba(OH)₂, NaH₂PO₄)
- Ethanol
- Deionized water
- 250 mL four-neck round-bottom flask
- Mechanical stirrer
- Thermometer



- Constant temperature water bath
- pH meter or pH indicator strips
- · Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Reaction Setup: In a 250 mL four-neck round-bottom flask equipped with a mechanical stirrer and a thermometer, add 81.2 g of 37% formaldehyde solution.
- Addition of Urea: While stirring, add 30.0 g of urea to the formaldehyde solution. Continue stirring until the urea is completely dissolved. The molar ratio of formaldehyde to urea in this protocol is approximately 2:1.
- pH Adjustment: Adjust the pH of the solution to between 8.0 and 9.0 using a 10% NaOH solution. Monitor the pH carefully.
- Reaction: Place the flask in a constant temperature water bath and maintain the temperature at 60°C. Allow the reaction to proceed for 2 hours with continuous stirring.
- Observation and Continued Reaction: After 2 hours, the solution may become turbid.
 Continue the reaction for an additional 30 minutes.
- Cooling and Crystallization: Remove the flask from the water bath and cool it in a refrigerator overnight to allow for the crystallization of dimethylolurea.
- Filtration and Washing: Collect the white solid product by vacuum filtration using a Buchner funnel. Wash the crystals first with ethanol and then with deionized water.
- Drying: Dry the purified **dimethylolurea** in a constant temperature oven at 60°C until a constant weight is achieved.

Expected Yield and Characterization



- Yield: The typical yield for this synthesis is approximately 62-80%.
- Melting Point: The melting point of the synthesized dimethylolurea is expected to be in the range of 128-137°C.
- Characterization: The structure of the synthesized dimethylolurea can be confirmed using Fourier-transform infrared spectroscopy (FTIR) and nuclear magnetic resonance (NMR) spectroscopy.

Synthesis of Slow-Release Fertilizer via Polymerization of Dimethylolurea

To achieve a slower nitrogen release, **dimethylolurea** is polymerized to form longer-chain methylene urea polymers. This is typically achieved through melt polycondensation under acidic conditions.

Chemical Reaction

The polymerization involves the condensation of **dimethylolurea** molecules, releasing water and forming methylene bridges (-CH₂-) between urea units.

 $n CO(NHCH_2OH)_2 \rightarrow [-NH-CO-NH-CH_2-]n + n H_2O$

Experimental Protocol for Melt Polycondensation

Materials:

- Synthesized dimethylolurea
- Acid catalyst (e.g., dilute HCl or H₂SO₄)
- High-temperature reactor or round-bottom flask with a heating mantle
- Stirrer
- Vacuum line

Procedure:



- Melt Dimethylolurea: Place the dried dimethylolurea into the reactor and heat it to its melting point.
- Acidification: Once the dimethylolurea is molten, carefully add a small amount of acid catalyst to lower the pH.
- Polycondensation: Continue heating and stirring the mixture. The polycondensation reaction
 will proceed, and water will be evolved. Applying a vacuum can help to remove the water and
 drive the reaction to completion. The viscosity of the melt will increase as the polymer chains
 grow.
- Cooling and Grinding: Once the desired degree of polymerization is achieved (indicated by the viscosity), cool the polymer and then grind it into granules of the desired size for fertilizer application.

Data Presentation

Synthesis Parameters for Dimethylolurea

Parameter	Value	Reference
Urea	30.0 g	
Formaldehyde (37%)	81.2 g	_
Formaldehyde:Urea Molar Ratio	~2.0:1	_
Reaction Temperature	60°C	_
Reaction Time	2.5 hours	
рН	8.0 - 9.0	
Yield	~62%	_
Melting Point	128 - 136°C	_

Nitrogen Release Profiles

The nitrogen release rate is a critical parameter for evaluating the performance of slow-release fertilizers. The following table summarizes typical nitrogen release data from soil incubation



studies.

Fertilizer Type	Nitrogen Release after 90 days (%)	Reference
Urea	89 - 100%	
Urea-Formaldehyde (UF)	46 - 73%	

Impact on Crop Yield

Studies have shown that the application of **dimethylolurea**-based fertilizers can lead to increased crop yields compared to conventional urea.

Crop	Fertilizer Treatment	Yield Increase vs. Urea	Reference
Wheat and Corn	Controlled Release Urea (from Dimethylolurea)	8 - 12% and 9 - 11% respectively	[1]

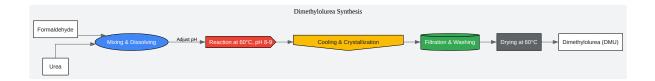
Nitrogen Leaching

A key benefit of slow-release fertilizers is the reduction in nitrogen leaching.

Fertilizer Type	Relative Total Nitrogen Leaching	Reference
Urea	High	
Dimethylolurea (DMU)	Significantly Reduced	[3]

Visualizations

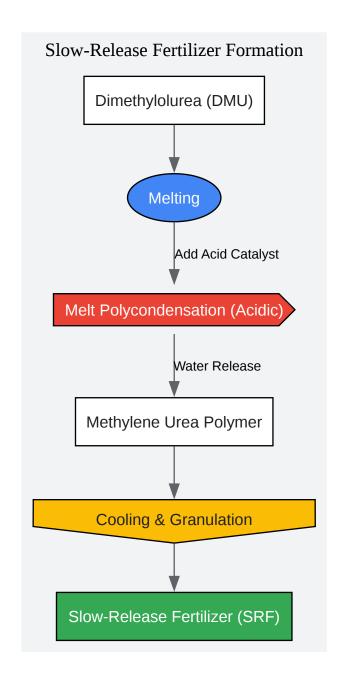




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Caption: Experimental workflow for the synthesis of ${\bf dimethylolurea}.$





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Caption: Pathway for the polymerization of **dimethylolurea** to a slow-release fertilizer.

Conclusion

The synthesis of slow-release nitrogen fertilizers from **dimethylolurea** presents a promising approach to enhance nitrogen use efficiency in agriculture. The protocols outlined in these application notes provide a foundation for researchers to produce and evaluate these



materials. The provided data demonstrates the potential of **dimethylolurea**-based fertilizers to increase crop yields while reducing nitrogen losses to the environment. Further research can focus on optimizing polymerization conditions to achieve even more precise control over nitrogen release profiles for specific crop and soil conditions.

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